

dealing with batch-to-batch variability of CFTRinh-172

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Compound of Interest

Compound Name: CFTRinh-172

Cat. No.: B1212534

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Technical Support Center: CFTRinh-172

Welcome to the technical support center for **CFTRinh-172**. This resource is designed for researchers, scientists, and drug development professionals to address challenges related to the use of this potent CFTR inhibitor, with a particular focus on managing potential batch-to-batch variability.

Frequently Asked Questions (FAQs)

Q1: What is **CFTRinh-172** and what is its primary mechanism of action?

A1: **CFTRinh-172** is a small molecule inhibitor of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR), a chloride and bicarbonate channel crucial for ion and fluid transport in epithelial cells. It is a member of the thiazolidinone class of compounds. **CFTRinh-172** acts as a voltage-independent blocker that alters channel gating.^[1] It binds directly within the CFTR pore, which stabilizes the transmembrane helices in a non-conductive state.^{[2][3][4]} This allosterically inhibits ATP-dependent gating and reduces the channel's open probability.^{[2][4][6]}

Q2: What are the known off-target effects of **CFTRinh-172**?

A2: At concentrations above 5 μ M, **CFTRinh-172** can inhibit the volume-sensitive outwardly rectifying (VSOR) chloride channel.[7][8] It has also been shown to inhibit mitochondrial respiration and increase the production of reactive oxygen species (ROS) independently of CFTR.[1][9][10] Some studies indicate it can also inhibit store-operated calcium entry (SOCE) and epithelial sodium channels (ENaC).[11] Researchers should be aware of these potential off-target effects when interpreting experimental results.

Q3: Why am I observing different IC50 values for **CFTRinh-172** across different experiments or cell lines?

A3: IC50 values for **CFTRinh-172** can vary due to several factors. The reported potency (K_i) is approximately 300 nM, but the effective concentration can range into the micromolar level depending on the specific experimental conditions and cell type.[1][7][12] Variations in cell density, serum concentration in the media, and the specific assay conditions can all influence the apparent IC50. Furthermore, potential batch-to-batch variability in the purity and potency of the compound can lead to inconsistent results.

Q4: What is the recommended solvent and storage procedure for **CFTRinh-172**?

A4: **CFTRinh-172** is soluble in DMSO, with stock solutions of up to 100 mM being achievable.[1] It is poorly soluble in water and ethanol.[13] For long-term storage, the solid compound should be stored at -20°C, protected from light, and with a desiccant. Stock solutions in DMSO can also be stored at -20°C in aliquots to avoid repeated freeze-thaw cycles.[13] It is recommended to prepare fresh dilutions in culture medium for each experiment.

Troubleshooting Guide: Dealing with Batch-to-Batch Variability

Inconsistent or unexpected results when using a new batch of **CFTRinh-172** can be frustrating. This guide provides a systematic approach to troubleshooting these issues.



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